

An In-Depth Technical Guide to Acid Violet 90

(CAS 6408-29-3)

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Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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Introduction

Acid Violet 90, identified by CAS number 6408-29-3 and Colour Index number 18762, is a synthetic, water-soluble dye.^{[1][2]} Chemically, it is classified as a monoazo 1:2 metal complex, specifically a chromium complex.^{[2][3]} This structure contributes to its notable fastness properties.^[4] Appearing as a reddish-purple or violet powder, **Acid Violet 90** is utilized across various industries, from textiles and leather to inks and paper.^{[1][3][5][6]} Beyond its industrial use, it has found niche applications in biomedical research as a histological stain and a potential modulator of enzymatic activity, making it a compound of interest for researchers and scientists.^{[7][8]} This guide provides a comprehensive overview of its chemical properties, synthesis, applications, biological mechanism, and safety protocols.

Chemical and Physical Properties

Acid Violet 90 exhibits distinct chemical and physical characteristics that define its applications and handling requirements. It is soluble in water, producing a bluish-red solution, and also soluble in ethanol, where it forms a yellow-light purple solution.^[1] Its chemical behavior in the presence of strong acids and bases is a key identifier; it turns bluish-red in concentrated sulfuric acid and forms precipitates when strong acids or bases are added to its aqueous solution.^[3]

Table 1: Chemical Identification of **Acid Violet 90**

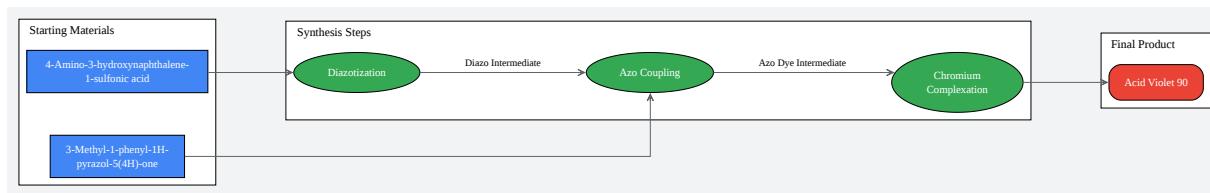
Property	Value
CAS Number	6408-29-3 [1] [9]
C.I. Number	18762 [2] [9]
Chemical Class	Monoazo 1:2 Metal Complex [2]
Molecular Formula	C40H27CrN8Na2O10S2 [10] or C40H26CrN8O10S2·H·2Na [11]
Molecular Weight	446.41 g/mol (Note: This corresponds to a simpler, non-complexed formula and is often cited, but the complex itself is larger) [1] [5]
Physical Appearance	Reddish purple / Violet Powder [2] [3]
Synonyms	Acid Bordeaux B, Bordeaux MB, Acid Rubine M-B, Acid Violet SB, C.I. Acid Violet 90 [1] [9] [11]

Table 2: Physical and Solubility Properties of Acid Violet 90

Property	Value
Solubility in Water	Soluble; forms a blue-ray red solution. [1]
Solubility in Ethanol	Soluble; forms a yellow-light purple solution.
Behavior in Conc. H ₂ SO ₄	Turns blue-light red; becomes red upon dilution. [1] [3]
Behavior in Aqueous HCl	Forms an orange solution with a red precipitate. [3]
Behavior in Aqueous NaOH	Forms a red solution with a red precipitate. [3]
Melting Point	Approx. 270°C (decomposes)
Light Fastness	5-6 [2]
Washing Fastness	4-5 [2]

Synthesis of Acid Violet 90

The manufacturing process for **Acid Violet 90** is a multi-step chemical synthesis.^{[3][5]} It begins with the diazotization of 4-Amino-3-hydroxynaphthalene-1-sulfonic acid. The resulting diazo compound is then coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.^[5] The final step involves treating this coupled product in an aqueous solution with a chromium salt to form the stable 1:2 chromium complex.^[3]



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Caption: Synthesis workflow for **Acid Violet 90**.

Industrial and Research Applications

Acid Violet 90 is a versatile dye used in several industrial processes. Its primary application is in the dyeing of protein-based and polyamide fibers.^{[1][12]} It is also used for direct printing on certain fabrics and for coloring leather and paper.

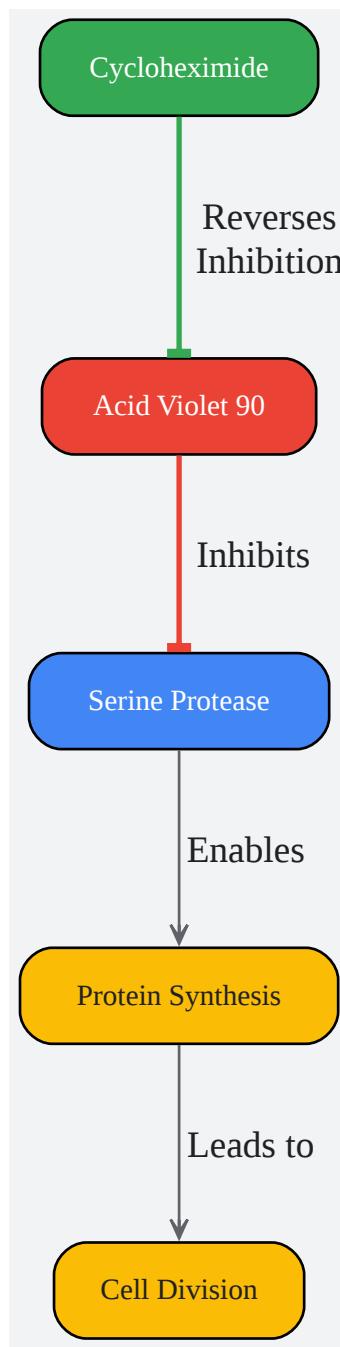
Table 3: Summary of Key Applications

Sector	Application	Description
Textile Industry	Dyeing & Printing	Used for dyeing wool, silk, and polyamide (nylon) fibers and their blends. [1] [12]
Leather Industry	Dyeing	Imparts a violet color to leather goods. [5]
Paper & Ink	Colorant	Used for surface shading of paper and as a colorant in inks. [1] [6]
Biomedical Research	Histological Stain	Stains nuclei and cytoplasm for microscopic examination. [7] [8]
Cell Biology	Cell Cycle Marker	Has been used as a marker for the G1 phase of the cell cycle. [7]
Biochemistry	Enzyme Inhibitor	Investigated as a potential serine protease inhibitor. [7] [8]

Biological Mechanism of Action

In research settings, **Acid Violet 90** has demonstrated specific biological activities. As a histological stain, its acidic nature allows it to bind to positively charged components within the cell, such as proteins in the nuclei and cytoplasm, through adsorption.[\[7\]](#)[\[8\]](#)

More significantly for drug development professionals, **Acid Violet 90** has been identified as a potential serine protease inhibitor.[\[7\]](#)[\[8\]](#) By inhibiting these enzymes, it can interfere with protein synthesis and subsequent cell division.[\[7\]](#) The literature reports that this inhibitory effect can be reversed by cycloheximide, which is itself a known inhibitor of protein synthesis.[\[7\]](#)[\[8\]](#) This suggests a complex interaction that warrants further investigation.



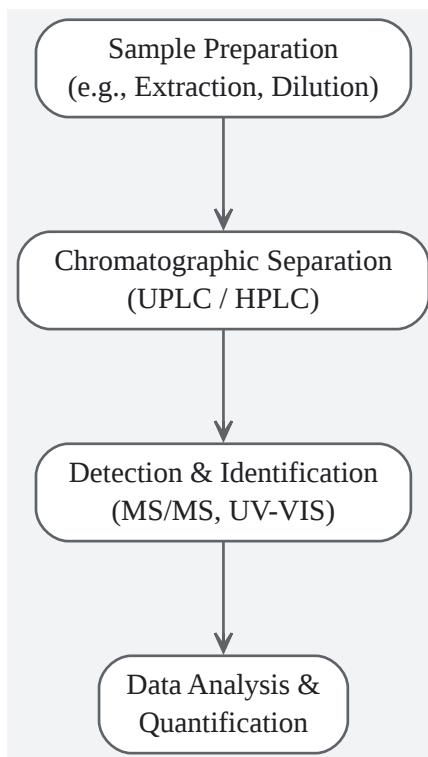
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Caption: Postulated biological mechanism of **Acid Violet 90**.

Analytical Methodologies

The identification and quantification of **Acid Violet 90**, particularly in complex matrices like wastewater or dyed textiles, require advanced analytical techniques. High-performance liquid chromatography (HPLC) and ultra-performance liquid chromatography (UPLC), often coupled

with mass spectrometry (MS/MS), are powerful methods for its separation and detection.[13] UV-Visible spectroscopy is also commonly used for quantitative analysis, especially in adsorption studies.[13]



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Caption: General analytical workflow for **Acid Violet 90**.

Safety and Handling

According to available safety data, **Acid Violet 90** is considered hazardous. It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory tract.[14] GHS classifications indicate it causes serious eye irritation and is harmful to aquatic life with long-lasting effects.[15]

Table 4: Safety and Hazard Information

Category	Information
GHS Hazard Statements	H319: Causes serious eye irritation. [15] H412: Harmful to aquatic life with long lasting effects. [15]
Primary Hazards	Harmful if swallowed. [14] Irritating to eyes, skin, and mucous membranes. [14]
Personal Protective Equipment	Chemical safety goggles, rubber gloves, protective clothing. [14] [16]
Engineering Controls	Use only in a chemical fume hood. Ensure adequate ventilation to minimize dust. [14]
First Aid (Eyes)	Immediately flush with plenty of water for at least 15 minutes. [14]
First Aid (Skin)	Wash with plenty of soap and water. [14]
Disposal	Must be handled as hazardous waste in accordance with local and national regulations. [17] [18]

Researchers and laboratory personnel must handle this chemical with care, utilizing appropriate personal protective equipment and engineering controls to minimize exposure.[\[14\]](#)
[\[16\]](#)

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